

J 2931: A Communication Standard, Not a Pesticide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **J 2931**

Cat. No.: **B1672717**

[Get Quote](#)

Initial research indicates a fundamental misunderstanding regarding the nature of "**J 2931**." The identifier "**J 2931**" does not refer to a pesticide or any chemical agent with insecticidal properties. Instead, it designates a technical standard developed by SAE International for digital communications in plug-in electric vehicles.

SAE J2931: Digital Communications for Plug-in Electric Vehicles

The search results consistently identify **J 2931** as a standard that "establishes the requirements for the powerline carrier (PLC) digital communication between plug-in electric vehicles (PEVs), the electric vehicle supply equipment (EVSE) and the utility or service provider, energy services interface (ESI), advanced metering infrastructure (AMI), and home area network (HAN)."^[1] This standard is part of a family of documents that define the architecture and general requirements for communication protocols within the electric vehicle charging ecosystem.^{[1][2][3]}

Specifically, the J2931 family of documents outlines the specifications for the physical and data-link layers for broadband Power Line Communications (PLC) between the vehicle and the charging equipment.^[4] The purpose is to ensure interoperability and standardized communication for functions related to charging and data exchange.

Conclusion: No Basis for Efficacy Comparison with Commercial Pesticides

Given that **J 2931** is a communication protocol for electric vehicles, a comparison of its "efficacy" to commercial pesticides is not applicable. There is no experimental data on **J 2931**'s

performance against any pests because it is not designed for that purpose. The core premise of the requested comparison is therefore invalid.

It is recommended that researchers, scientists, and drug development professionals seeking information on pesticides refer to agricultural science databases, publications from environmental protection agencies, and peer-reviewed journals in the fields of entomology and pest management.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. webstore.ansi.org [webstore.ansi.org]
- 2. sae.org [sae.org]
- 3. sae.org [sae.org]
- 4. saemobilus.sae.org [saemobilus.sae.org]
- To cite this document: BenchChem. [J 2931: A Communication Standard, Not a Pesticide]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1672717#j-2931-efficacy-compared-to-commercial-pesticides>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com